

# Magnesium Sulfate Solubility: Key Data & Procedures

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**Compound Focus:** magnesium sulfate

CAS No.: 7487-88-9

Cat. No.: S574781

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## Solubility in Aqueous and Ethanol Solutions

The solubility of **magnesium sulfate** is highly dependent on both temperature and the solvent composition. The table below summarizes key quantitative data for easy reference.

**Table 1: Solubility of Magnesium Sulfate (MgSO<sub>4</sub>) in Water [1]**

| Temperature | Solubility (g/100 mL of water) |
|-------------|--------------------------------|
| 0 °C        | 26.9                           |
| 20 °C       | 35.1                           |
| 100 °C      | 50.2                           |

**Table 2: Solubility of Anhydrous MgSO<sub>4</sub> in Ethanol-Water Mixtures (g/100 g solvent) [2]** *This data demonstrates that solubility increases with temperature but decreases significantly as the ethanol concentration rises.*

| Temperature | 10% Ethanol | 20% Ethanol | 30% Ethanol | 40% Ethanol | 50% Ethanol |
|-------------|-------------|-------------|-------------|-------------|-------------|
| 15 °C       | ~19.5       | ~12.5       | ~8.0        | ~5.2        | ~3.3        |
| 20 °C       | ~20.5       | ~13.2       | ~8.5        | ~5.5        | ~3.5        |
| 25 °C       | ~21.5       | ~14.0       | ~9.0        | ~5.8        | ~3.7        |
| 30 °C       | ~22.5       | ~14.8       | ~9.5        | ~6.2        | ~3.9        |
| 35 °C       | ~23.5       | ~15.6       | ~10.1       | ~6.5        | ~4.1        |
| 40 °C       | ~24.5       | ~16.4       | ~10.6       | ~6.9        | ~4.3        |
| 45 °C       | ~25.5       | ~17.2       | ~11.2       | ~7.2        | ~4.5        |
| 50 °C       | ~26.5       | ~18.0       | ~11.8       | ~7.6        | ~4.7        |

## Detailed Experimental Protocol: Solvent Crystallization

This method is effective for removing magnesium ions from solutions like zinc electrolytic waste [2].

- **Materials Preparation**

- **Analytical Grade Chemicals:** Anhydrous  $\text{MgSO}_4$ , anhydrous ethanol.
- **Equipment:** Thermostatic water bath or incubator (temperature range 15-50 °C, accuracy  $\pm 0.1$  °C), magnetic stirrer, analytical balance, vacuum filtration setup, drying oven.
- **Solution Preparation:** Prepare ethanol-water mixtures at precise concentrations (e.g., 10%, 20%, 30%, 40%, 50%).

- **Dissolution Equilibrium Procedure**

- Place a known volume (e.g., 50 mL) of the ethanol-water solvent into a sealed vial.
- Maintain the vial at a constant target temperature (e.g., 25 °C) in the water bath.
- Gradually add an excess of anhydrous  $\text{MgSO}_4$  to the solvent under constant magnetic stirring until undissolved salt remains, indicating saturation.
- Maintain equilibrium conditions for at least 12 hours to ensure a stable saturated solution.
- Sample the clear supernatant solution, and analyze it to determine the concentration of dissolved  $\text{MgSO}_4$ .

- **Data Correlation**

- The experimental solubility data can be fitted to thermodynamic models like the **Apelblat equation** or the **Van't Hoff-Jouyban-Acree model** for predicting solubility under other conditions [2].

## Troubleshooting Guide & FAQs

**Q1: Why does my magnesium sulfate solution not crystallize upon cooling, even when it seems supersaturated? A:** This is often due to the formation of **metastable solutions**. **Magnesium sulfate** can form several hydrates (e.g., heptahydrate, hexahydrate, starkeyite), and the kinetic pathway may favor a less stable, more soluble form that resists crystallization. To overcome this:

- **Seed the solution:** Introduce a small crystal of the desired hydrate to induce nucleation.
- **Scratch the glass:** Use a glass rod to gently scratch the inner surface of the beaker to provide nucleation sites.
- **Patiently evaporate:** Slowly allow for solvent evaporation at a constant temperature to gradually increase supersaturation.

**Q2: The hydrate form of my crystallized product is not what I expected based on the temperature. What could be wrong? A:** The presence of **metastable hydrates** is common. For instance, starkeyite ( $\text{MgSO}_4 \cdot 4\text{H}_2\text{O}$ ) can form more easily than the stable kieserite ( $\text{MgSO}_4 \cdot \text{H}_2\text{O}$ ) during the dehydration of higher hydrates [3]. The phase diagram is complex, and the final product can be influenced by:

- **Humidity:** The relative humidity (RH) in your lab can stabilize different hydrates.
- **Dehydration/Hydration History:** The pathway (e.g., cooling from a solution vs. dehydrating a solid) affects the outcome.
- **Impurities:** Other ions in the solution can shift phase boundaries.

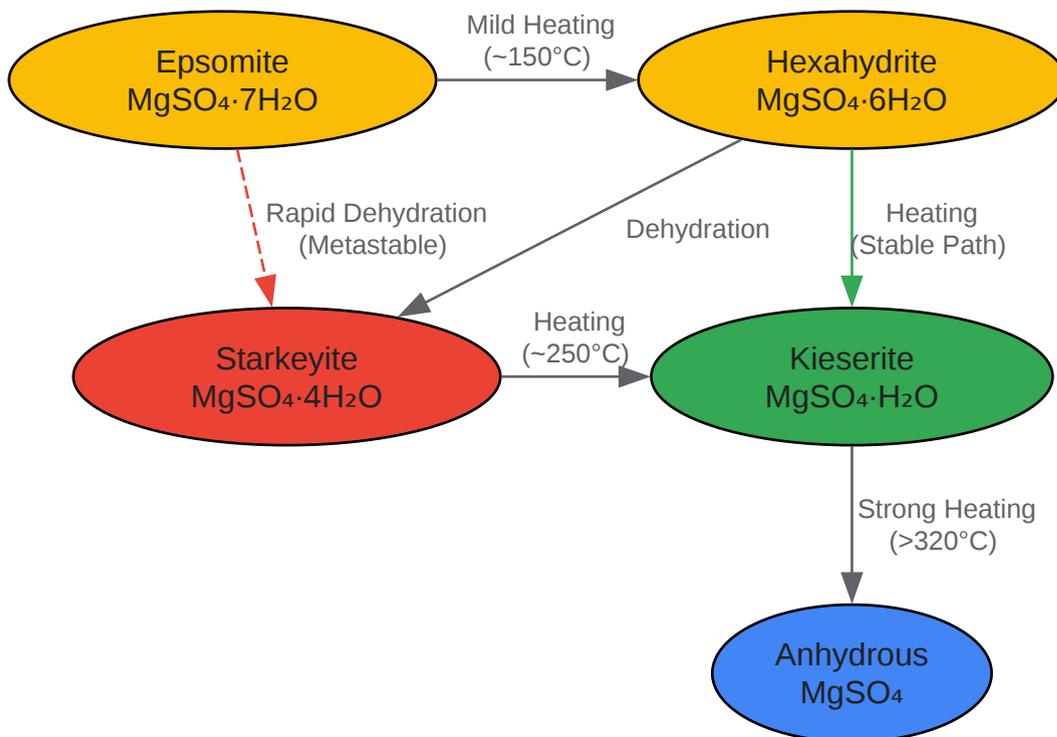
**Q3: How can I reliably isolate a specific hydrate of magnesium sulfate? A:** Controlling temperature and water activity is key.

- For **Epsom salt ( $\text{MgSO}_4 \cdot 7\text{H}_2\text{O}$ )**: Crystallize from an aqueous solution at room temperature or below [1].
- For **Kieserite ( $\text{MgSO}_4 \cdot \text{H}_2\text{O}$ )**: Gently heat the heptahydrate to about  $120^\circ\text{C}$  [1].
- Consult a detailed phase diagram for the  $\text{MgSO}_4\text{-H}_2\text{O}$  system, noting that some hydrates have well-defined stability fields, while others form metastably.

## Visualizing Hydrate Transitions and Experimental Flow

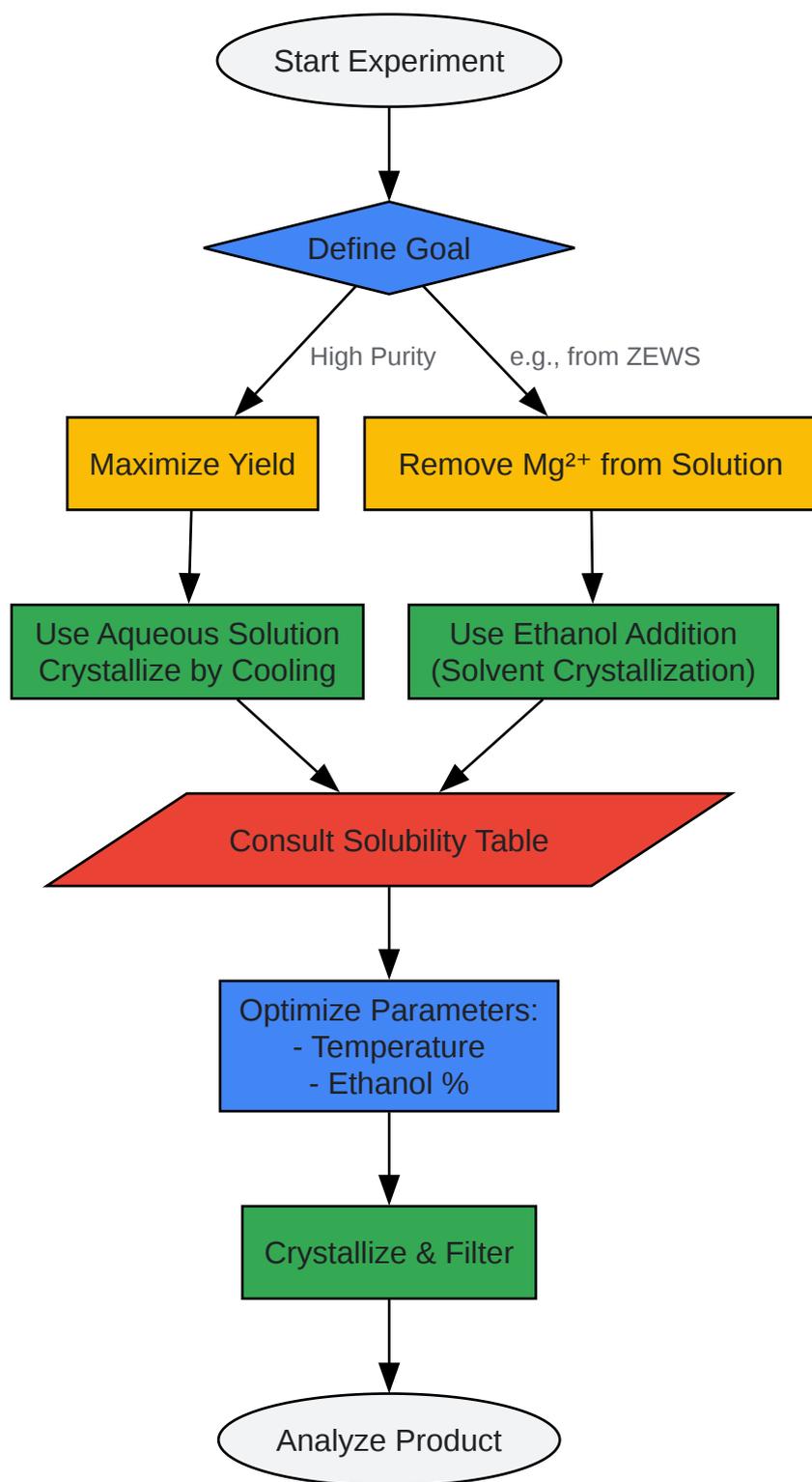
The following diagrams, generated with Graphviz, illustrate the relationships between different **magnesium sulfate** hydrates and the experimental workflow for solubility optimization.

**Diagram 1: MgSO<sub>4</sub> Hydrate Transition Pathways.** This chart shows the temperature-driven pathways between common **magnesium sulfate** hydrates, including stable and metastable transitions.



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**Diagram 2: Solubility Optimization Workflow.** This flowchart outlines the key decision points and steps in the experimental process for optimizing **magnesium sulfate** crystallization.



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## References

1. Magnesium sulfate [en.wikipedia.org]
2. Determination and correlation of the solubility of magnesium sulfate in ethanol solutions with different concentrations: Application to the removal of magnesium from zinc electrolytic waste solution - ScienceDirect [sciencedirect.com]
3. Decomposition reactions of magnesium sulfate hydrates ... [sciencedirect.com]

To cite this document: Smolecule. [Magnesium Sulfate Solubility: Key Data & Procedures].

Smolecule, [2026]. [Online PDF]. Available at:

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